

# A Technical Guide to the Physicochemical Properties of L-Lysine Acetate Powder

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## Compound of Interest

Compound Name: *L-Lysine acetate*

Cat. No.: *B1675767*

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This document provides an in-depth analysis of the core physicochemical properties of **L-Lysine acetate** powder. As the acetate salt of the essential amino acid L-lysine, this compound is of significant interest in pharmaceutical formulations, nutritional supplements, and biotechnological applications due to its enhanced solubility and stability over the free base form.<sup>[1]</sup> This guide consolidates critical data, outlines experimental methodologies, and illustrates key relationships to support research and development activities.

## General and Chemical Properties

**L-Lysine acetate** is a white crystalline powder formed by the neutralization of L-lysine with acetic acid.<sup>[1][2][3]</sup> This salt form balances the cationic charge of lysine, which is positive at physiological pH, making it a highly bioavailable source of this essential amino acid.<sup>[1]</sup>

| Property          | Description   | Sources |
|-------------------|---|---------|
| Appearance        | White to off-white crystalline powder.                    |         |
| Taste             | Slightly acidic or slightly sweet.                        |         |
| Molecular Formula | $C_6H_{14}N_2O_2 \cdot C_2H_4O_2$ (or $C_8H_{18}N_2O_4$ ) |         |
| Molecular Weight  | 206.24 g/mol  |         |
| CAS Number        | 57282-49-2  |         |
| Synonyms          | L-Lysine monoacetate, L-2,6-diaminohexanoic acid acetate  |         |

## Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **L-Lysine acetate** powder, which are critical for formulation development, quality control, and predicting its behavior in various systems.

| Parameter                 | Value   | Sources |
|---------------------------|---|---------|
| Melting Point             | 255–262 °C (with decomposition)                   |         |
| Density                   | 1.32 g/cm <sup>3</sup>                            |         |
| pH (1% aqueous solution)  | 5.0 – 6.5   |         |
| Specific Optical Rotation | +8.4° to +9.9° (c=10 in H <sub>2</sub> O at 20°C) |         |
| pKa Values (of L-Lysine)  | ~2.2 (carboxyl), ~9.0 (α-amino), ~10.5 (ε-amino)  |         |
| Assay (dried basis)       | 98.0% – 102.0%                                    |         |
| Loss on Drying            | ≤ 0.2%  |         |
| Residue on Ignition       | ≤ 0.4%  |         |

## Solubility Profile

The acetate salt form significantly enhances the aqueous solubility of L-lysine.

| Solvent            | Solubility  | Sources |
|--------------------|---|---------|
| Water              | Freely soluble / Very soluble<br>(>100 g / 100 g at 20°C) |         |
| Ethanol            | Slightly soluble / Practically insoluble                  |         |
| Formic Acid        | Soluble   |         |
| Non-Polar Solvents | Insoluble   |         |

## Solid-State Characteristics and Stability

- **Crystallinity:** **L-Lysine acetate** is a crystalline solid. The crystalline form is crucial for its stability and flow properties. Techniques like Powder X-ray Diffraction (PXRD) are essential for confirming its solid-state form.
- **Hygroscopicity:** The compound is described as moderately hygroscopic. L-lysine itself has a strong tendency to absorb atmospheric water to form hydrates, a property that necessitates controlled storage conditions to maintain powder integrity.
- **Stability and Storage:** **L-Lysine acetate** is stable under cool, dry, and dark conditions. Prolonged exposure to high humidity or elevated temperatures can lead to degradation. It should be stored in well-closed containers to protect it from moisture. It is incompatible with strong oxidizing agents.

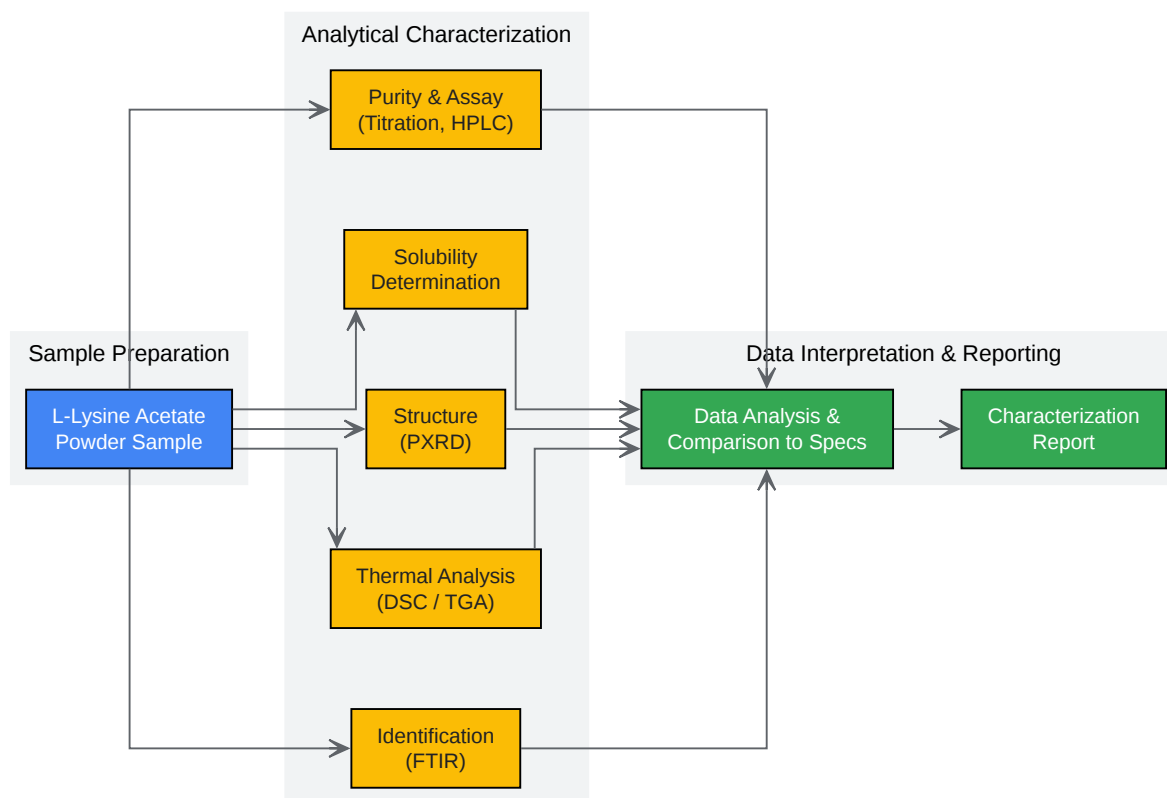
## Key Experimental Protocols

Detailed methodologies are required to accurately characterize **L-Lysine acetate** powder.

- **Objective:** To confirm the identity of the compound by comparing its IR spectrum to that of a reference standard.

- Methodology: The analysis is typically performed using the potassium bromide (KBr) disc method.
  - A small amount of **L-Lysine acetate** powder (approx. 1-2 mg) is intimately mixed with dry KBr powder (approx. 100-200 mg).
  - The mixture is ground to a fine powder and pressed under high pressure to form a transparent or translucent pellet.
  - The pellet is placed in the sample holder of an FTIR spectrometer.
  - The infrared spectrum is recorded, typically over the range of 4000 to 400  $\text{cm}^{-1}$ .
  - The resulting spectrum's absorption bands are compared with the spectrum of a certified **L-Lysine Acetate** reference standard.
- Objective: To determine the melting point, thermal decomposition profile, and presence of volatile substances.
- Methodology (Differential Scanning Calorimetry - DSC):
  - A small, accurately weighed sample (2-5 mg) is placed in an aluminum pan, which is then hermetically sealed.
  - The sample is heated at a constant rate (e.g., 10  $^{\circ}\text{C}/\text{min}$ ) under a nitrogen atmosphere.
  - An empty, sealed pan is used as a reference.
  - The heat flow to the sample is measured relative to the reference, and endothermic events (like melting) or exothermic events (like decomposition) are recorded as peaks.
- Methodology (Thermogravimetric Analysis - TGA):
  - A small, accurately weighed sample is placed on a high-precision balance within a furnace.
  - The sample is heated at a constant rate under a controlled atmosphere (e.g., nitrogen or air).

- The mass of the sample is continuously monitored as a function of temperature.
- Mass loss indicates evaporation, sublimation, or decomposition.
- Objective: To analyze the crystalline nature of the powder, identify the specific crystal form (polymorph), and detect any amorphous content or crystalline impurities.
- Methodology:
  - The **L-Lysine acetate** powder is packed into a sample holder to ensure a flat, smooth surface.
  - The sample is irradiated with a monochromatic X-ray beam.
  - The intensity of the diffracted X-rays is measured as a function of the diffraction angle ( $2\theta$ ).
  - The resulting diffraction pattern, with its characteristic peak positions and intensities, serves as a fingerprint for the crystalline structure.
- Objective: To quantify the purity of **L-Lysine acetate**.
- Methodology (as per USP monograph):
  - An accurately weighed quantity of **L-Lysine acetate** (approx. 100 mg) is dissolved in a mixture of 3 mL of formic acid and 50 mL of glacial acetic acid.
  - The solution is titrated with 0.1 N perchloric acid.
  - The endpoint is determined potentiometrically.
  - A blank determination is performed, and corrections are made. Each mL of 0.1 N perchloric acid is equivalent to 10.31 mg of  $C_8H_{18}N_2O_4$ .

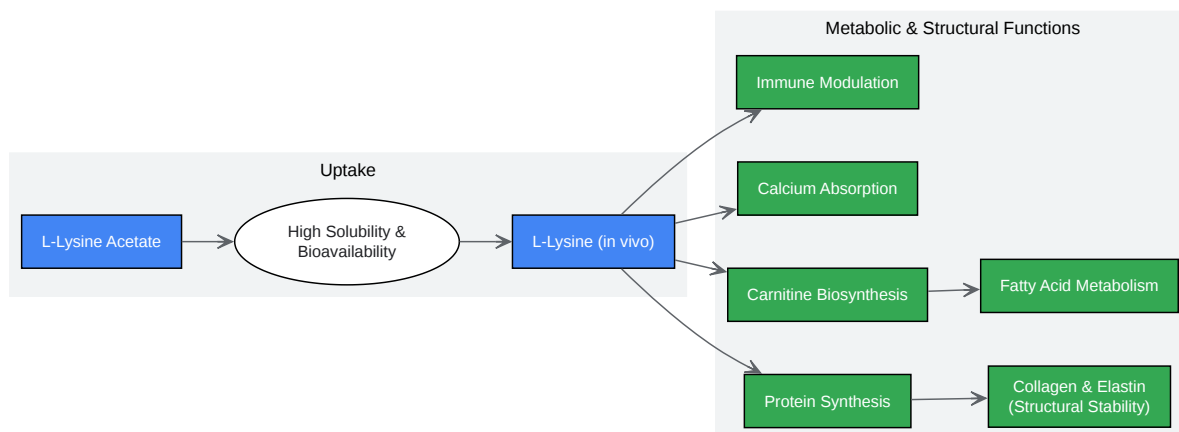


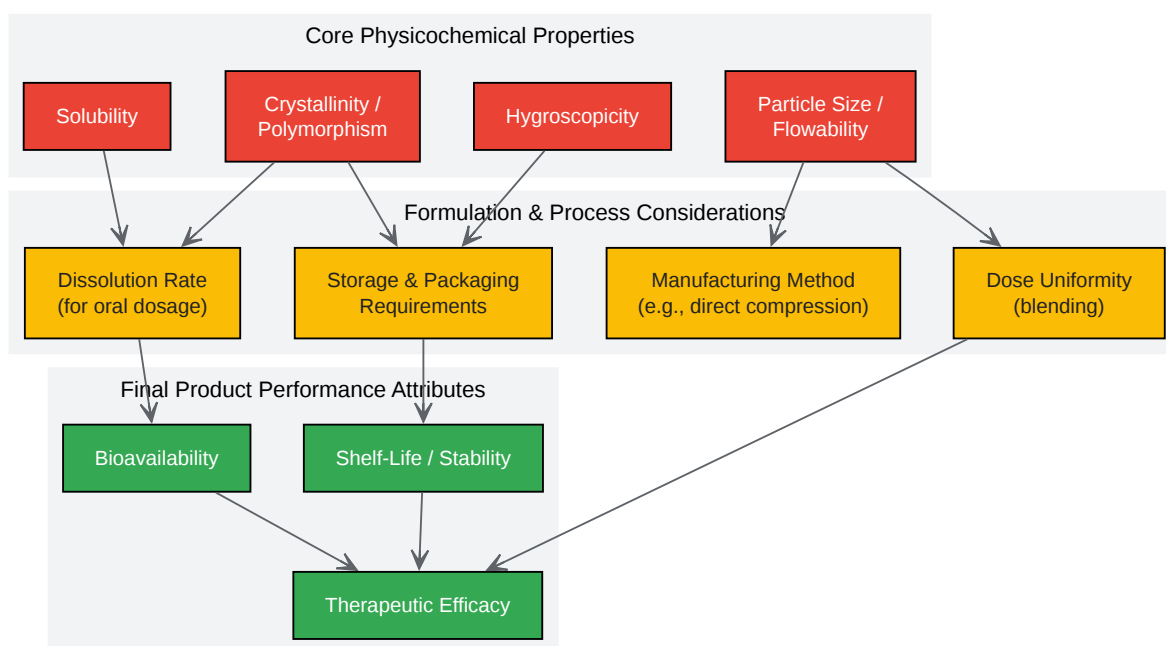
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Fig. 1: General experimental workflow for the physicochemical characterization of **L-Lysine acetate** powder.

## Biological Roles and Relevance

The physicochemical properties of **L-Lysine acetate** directly influence its function in biological systems. Its high water solubility and stability ensure efficient delivery and bioavailability for its roles as an essential amino acid. Key biological functions include protein synthesis, carnitine production for fatty acid metabolism, and calcium absorption. In a research context, **L-Lysine acetate** has been studied for its potential to ameliorate arterial calcification by inhibiting the apoptosis of vascular smooth muscle cells.





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## References

- 1. L-LYSINE ACETATE - Ataman Kimya [[atamanchemicals.com](http://atamanchemicals.com)]
- 2. [ajihealthandnutrition.com](http://ajihealthandnutrition.com) [[ajihealthandnutrition.com](http://ajihealthandnutrition.com)]
- 3. [ajiaminoscience.eu](http://ajiaminoscience.eu) [[ajiaminoscience.eu](http://ajiaminoscience.eu)]



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